

In vivo comparison of JWH-122 and its N-(4-hydroxypentyl) metabolite

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Compound of Interest

Compound Name: JWH-122

Cat. No.: B608274

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In Vivo Comparison: JWH-122 and its N-(4-hydroxypentyl) Metabolite

A Comparative Guide for Researchers and Drug Development Professionals

This guide provides a comprehensive in vivo comparison of the synthetic cannabinoid **JWH-122** and its primary N-(4-hydroxypentyl) metabolite. Due to a lack of direct in vivo studies on the N-(4-hydroxypentyl) metabolite of **JWH-122**, this guide incorporates data from the parent compound and draws inferences from in vivo studies of structurally similar hydroxylated metabolites of other synthetic cannabinoids, such as JWH-018.

Executive Summary

JWH-122 is a potent synthetic cannabinoid that binds with high affinity to both the central cannabinoid receptor 1 (CB1) and the peripheral cannabinoid receptor 2 (CB2).[1][2][3] In vivo, it produces cannabimimetic effects, including altered perception and physiological changes such as tachycardia and hypertension.[4][5] Metabolism of **JWH-122** primarily occurs through hydroxylation of the N-pentyl chain, with the N-(4-hydroxypentyl) metabolite being a significant product.[6][7] While the physiological and toxicological properties of this specific metabolite have not been fully determined, studies on hydroxylated metabolites of the related compound JWH-018 suggest that they can retain significant in vivo activity, potentially contributing to the overall pharmacological and toxicological profile of the parent compound.[8][9][10][11]

Data Presentation

Table 1: Receptor Binding Affinity

Compound	CB1 Receptor (Ki, nM)	CB2 Receptor (Ki, nM)
JWH-122	0.69[1][2][3]	1.2[1][2][3]
JWH-122 N-(4-hydroxypentyl) metabolite	Data not available	Data not available

Table 2: In Vivo Pharmacological Data (Observational in Humans)

Compound	Route of Administration	Dose	Key Observations
JWH-122	Inhalation	1 mg	Increased systolic and diastolic blood pressure, increased heart rate. Minimal subjective effects reported at this dose. [4][5]
JWH-122 N-(4-hydroxypentyl) metabolite	Not applicable	Not applicable	No direct in vivo data available. Inferences from hydroxylated JWH-018 metabolites suggest potential for cannabimimetic effects, including hypothermia and locomotor depression in mice.[11]

Experimental Protocols

In Vivo Metabolism Study of JWH-122 in Chimeric Mice

A study investigating the metabolism of **JWH-122** utilized chimeric mice with humanized livers to provide an in vivo model.[\[12\]](#)[\[13\]](#)

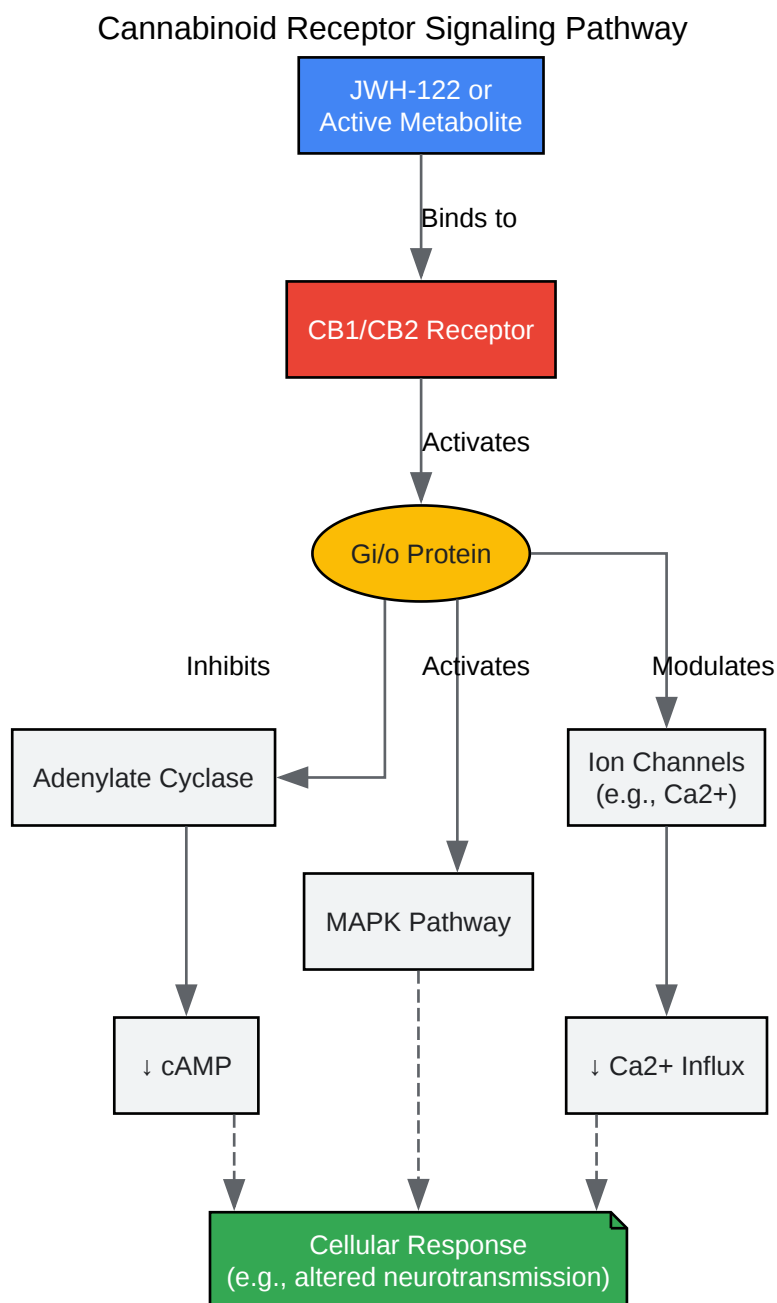
- Animal Model: Chimeric mice with approximately 80% human hepatocytes.
- Administration: Oral administration of **JWH-122**.
- Sample Collection: Urine samples were collected.
- Analysis: Samples were analyzed using liquid chromatography-mass spectrometry (LC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) to identify metabolites.
[\[12\]](#)[\[13\]](#)

In Vivo Cannabinoid Activity Assessment in Mice (General Protocol)

The following is a general protocol for assessing the in vivo effects of cannabinoid compounds in mice, often referred to as the "cannabinoid tetrad."[\[11\]](#)[\[14\]](#)[\[15\]](#)

- Animal Model: Male C57BL/6 mice.
- Administration: Intraperitoneal (i.p.) injection of the test compound dissolved in a vehicle (e.g., a mixture of ethanol, Tween-80, and saline).
- Behavioral and Physiological Assessments:
 - Locomotor Activity: Measured using an open-field activity monitoring system.
 - Body Temperature: Rectal temperature measured before and after drug administration.
 - Catalepsy: Assessed by measuring the time an animal remains immobile in an uncomfortable posture.
 - Analgesia: Evaluated using a hot plate or tail-flick test.
- Data Analysis: Comparison of the effects of the test compound to a vehicle control group using appropriate statistical methods.

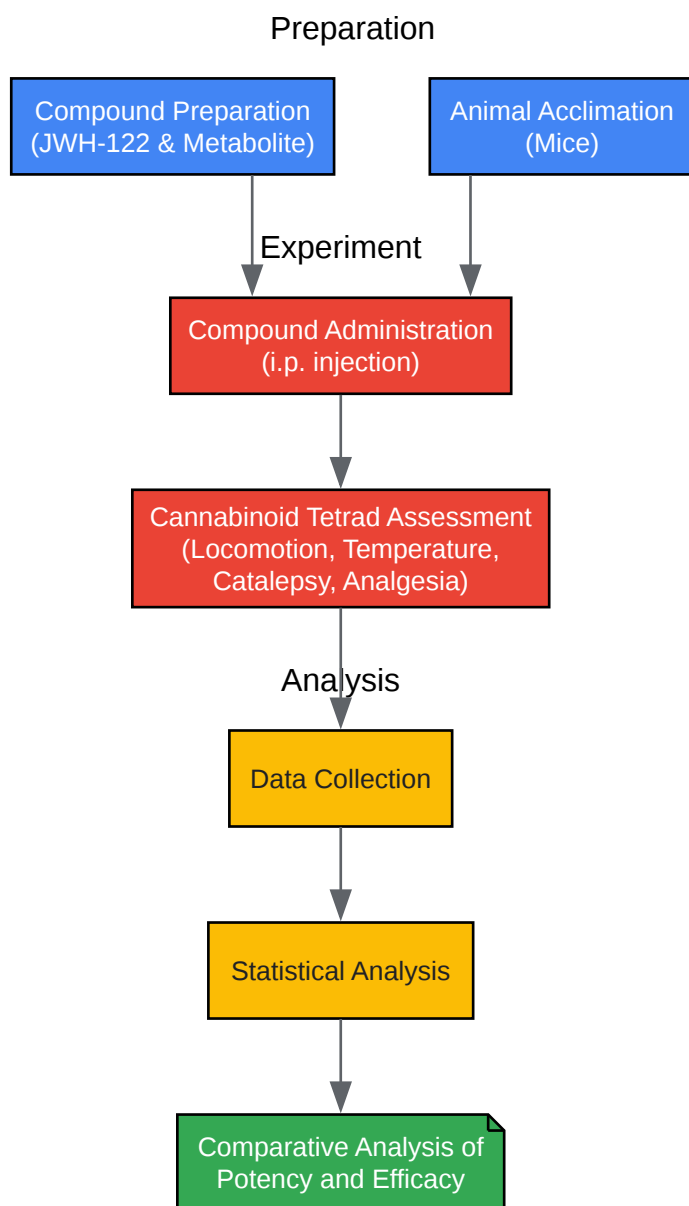
Mandatory Visualizations



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Caption: Cannabinoid Receptor Signaling Pathway.

Experimental Workflow for In Vivo Comparison

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Caption: Experimental Workflow for In Vivo Comparison.

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